

Application Notes and Protocols for the Analysis of Cinnamoylglycine-d2

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Compound of Interest

Compound Name: Cinnamoylglycine-d2

Cat. No.: B15127896

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Introduction

Cinnamoylglycine is a metabolite derived from the interplay between dietary components, gut microbial metabolism, and host conjugation pathways. It is formed from cinnamic acid, a product of phenylalanine metabolism by gut bacteria, which is then absorbed and conjugated with glycine in the liver. The quantification of Cinnamoylglycine in biological matrices such as plasma and urine can provide insights into gut microbiome function and its interaction with the host's metabolic processes.

Cinnamoylglycine-d2 is a stable isotope-labeled internal standard used for the accurate and precise quantification of endogenous Cinnamoylglycine by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a deuterated internal standard is the gold standard in quantitative mass spectrometry as it effectively corrects for variations in sample preparation, chromatographic retention, and ionization efficiency, thus ensuring high-quality analytical results.

These application notes provide detailed protocols for the preparation of plasma, urine, and cell culture samples for the analysis of Cinnamoylglycine using **Cinnamoylglycine-d2** as an internal standard.

Quantitative Data Summary

The following tables summarize typical concentration ranges of Cinnamoylglycine in human biological matrices. These values are provided as a reference and may vary depending on the population, dietary habits, and analytical methodology.

Table 1: Concentration of Cinnamoylglycine in Human Plasma

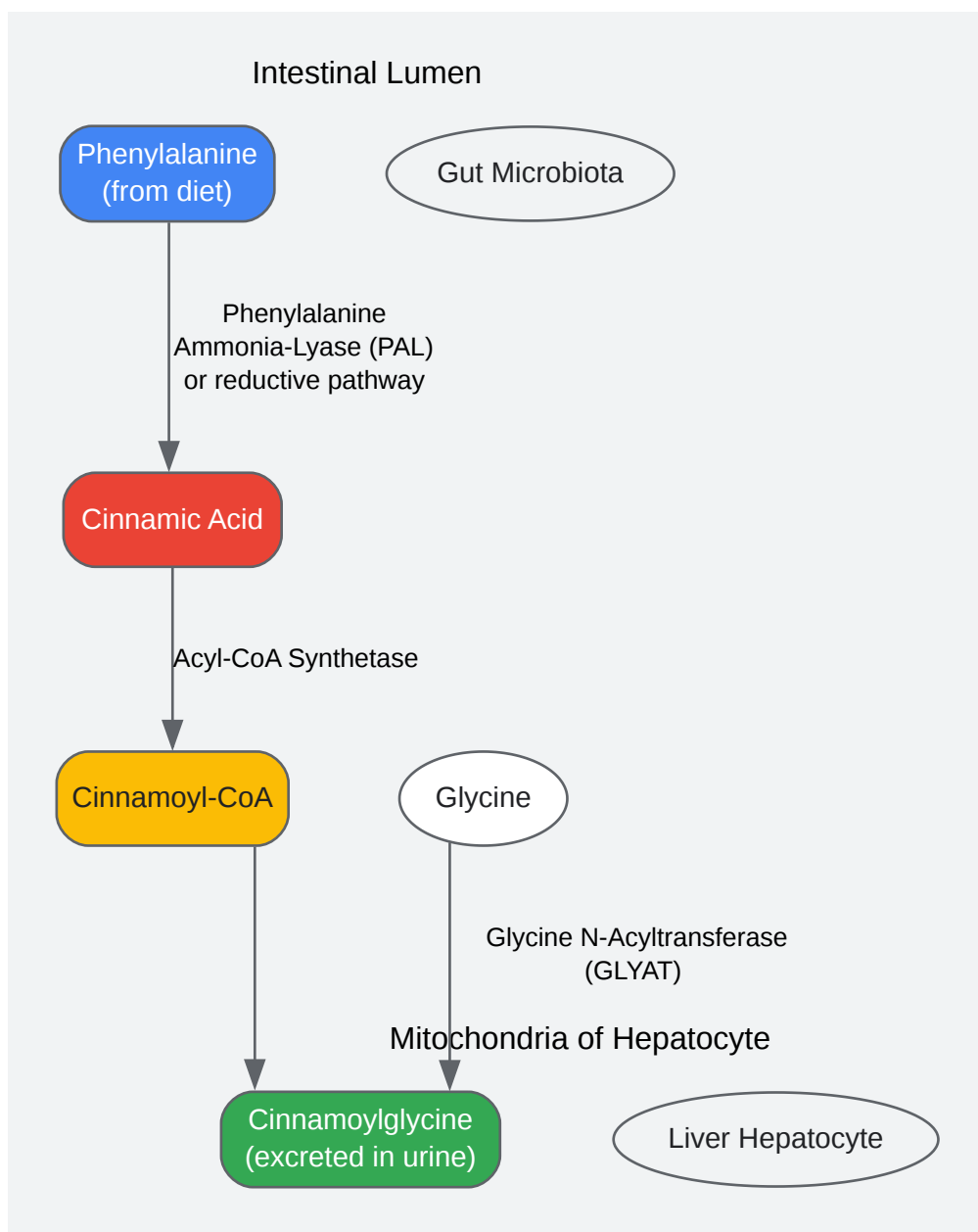
Analyte	Matrix	Concentration Range	Analytical Method
Cinnamoylglycine	Human Plasma	0.01 - 0.5 μ M	LC-MS/MS

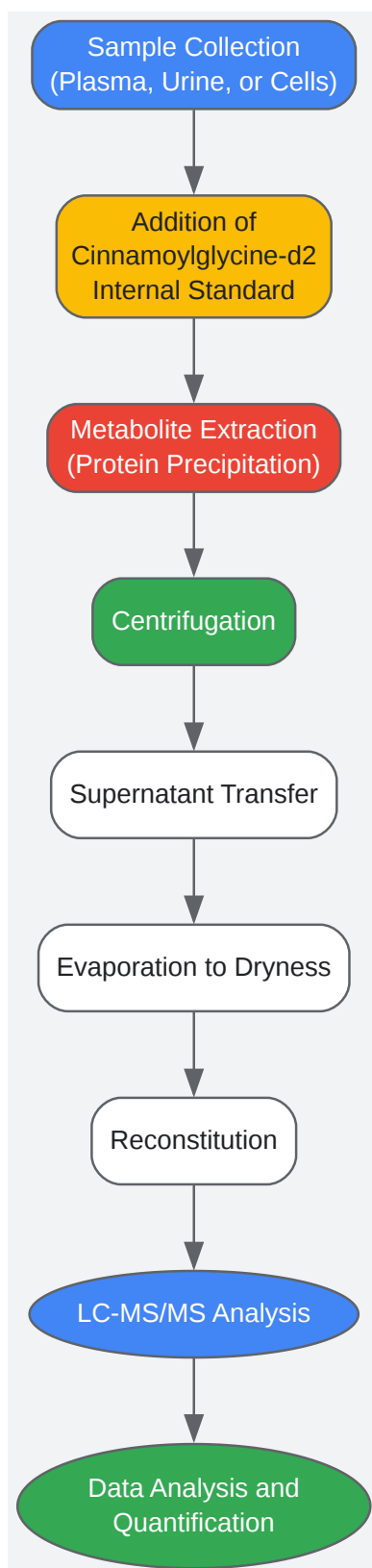
Table 2: Concentration of Cinnamoylglycine in Human Urine

Analyte	Matrix	Concentration Range (normalized to creatinine)	Analytical Method
Cinnamoylglycine	Human Urine	1 - 25 μ mol/mmol creatinine	LC-MS/MS

Metabolic Pathway of Cinnamoylglycine Formation

The formation of Cinnamoylglycine is a multi-step process involving both the gut microbiota and host enzymes. The following diagram illustrates the key steps in this pathway, starting from the dietary amino acid phenylalanine.





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